

4-Bromostyrene CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Bromostyrene

Cat. No.: B1200502

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4-Bromostyrene: Key Identifiers

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides the essential identifiers for **4-Bromostyrene**, a para-halogenated derivative of styrene.

4-Bromostyrene is chemically defined as 1-bromo-4-ethenylbenzene.[1][2] The compound is a light greenish-yellow liquid at room temperature.[2] It is utilized in various chemical syntheses, including the formation of nitroolefins through alkene cross-metathesis and in nitroxide-mediated polymerization to create well-defined poly(**4-bromostyrene**).[2][3]

The core quantitative data for **4-Bromostyrene** is summarized in the table below for easy reference.

Property	Value
CAS Number	2039-82-9[3][4][5][6][7]
Molecular Weight	183.04 g/mol [1][2]
Molecular Formula	C8H7Br[1][4][8]

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